

isopropyl isocyanide IR spectrum comparison other isocyanides

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Isopropyl isocyanide

CAS No.: 598-45-8

Cat. No.: S586338

Get Quote

Isocyanide IR Stretching Frequencies

Compound / Context	$\nu(\text{C}\equiv\text{N})$ Stretching Frequency (cm^{-1})	Notes and Conditions
General Isocyanides (Free) [1]	2165 - 2110	Characteristic strong absorption range for the isocyano group ($-\text{N}^+\equiv\text{C}^-$).
Isopropyl Isocyanide (Free) [2]	2163 (predominant band)	Experimental value from gas-phase IR spectrum.
Alkyl Isocyanides (Bound to Myoglobin) [3]	~2175 (free ligand)	A single band for unbound ligand shifts to two peaks upon protein binding.

| | ~2075 & ~2125 (bound ligand) | **"in" conformation:** H-bond from protein lowers frequency. **"out" conformation:** Apolar environment results in higher frequency. |

Experimental Context and Methodologies

The data comes from specific experimental setups, which are crucial for interpretation.

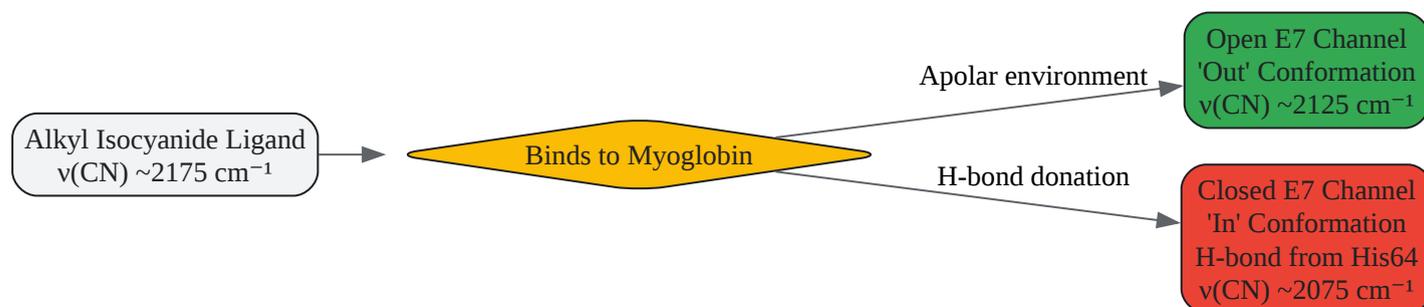
- **Gas-Phase FTIR Spectroscopy:** The value for **isopropyl isocyanide (2163 cm^{-1})** was obtained using this method. The sample was purified, and the spectrum was collected on a high-resolution FTIR spectrometer, providing data for the isolated molecule in the gas phase [2].
- **Protein-Ligand Binding Studies (FTIR):** The comparison data for **methyl to hexyl isocyanides** come from studies where IR spectroscopy monitored ligand binding to sperm whale myoglobin. The dramatic shift from $\sim 2175 \text{ cm}^{-1}$ to double peaks at $\sim 2075/2125 \text{ cm}^{-1}$ reports on the ligand's conformation and hydrogen-bonding status within the protein's binding pocket [3].
- **Technical Consideration for IR Measurement:** The isocyanide signal appears in a spectral region ($2300\text{--}1900 \text{ cm}^{-1}$) where diamond ATR crystals used in FTIR can interfere. **Single-reflection diamond ATR** accessories are more suitable for measuring this region than multiple-reflection ones [4].

Interpretation Guide and Key Insights

For researchers, the IR spectrum provides more than just a fingerprint; it can reveal information about the molecule's environment.

- **Frequency and Bonding Environment:** The exact absorption frequency is sensitive to the environment. A **lower frequency** (e.g., near 2075 cm^{-1}) suggests the isocyanide is in a **polar environment or acting as a H-bond acceptor**, which reduces the C-N bond order. A **higher frequency** (e.g., near $2125\text{--}2175 \text{ cm}^{-1}$) is typical for a **free ligand in a non-polar environment** [3] [1].
- **Application in Drug Development:** The myoglobin study [3] showcases how IR spectroscopy of isocyanides can be a powerful tool. It can probe the nature of binding pockets in proteins, distinguish between different binding modes, and help map steric and electronic constraints, which is highly relevant for understanding drug-receptor interactions.

The following diagram illustrates the core concept of how hydrogen bonding in a protein pocket affects the isocyanide's IR frequency, summarizing the key finding from the research.



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. - Wikipedia Isocyanide [en.wikipedia.org]
2. Infrared and Raman spectra, adjusted r0 structural ... [sciencedirect.com]
3. The Stretching Frequencies of Bound Alkyl Isocyanides ... [pmc.ncbi.nlm.nih.gov]
4. A Diamond ATR-FTIR Study of Nitriles [spectroscopyonline.com]

To cite this document: Smolecule. [isopropyl isocyanide IR spectrum comparison other isocyanides]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b586338#isopropyl-isocyanide-ir-spectrum-comparison-other-isocyanides>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com